

Maniwamycin A: A Technical Overview of its Molecular Characteristics and Biological Activity

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Compound of Interest

Compound Name: Maniwamycin A

Cat. No.: B044890

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This technical guide provides an in-depth overview of **Maniwamycin A**, a naturally occurring azoxy compound with significant biological activity. The document details its molecular formula, mass spectrometry data, and the experimental protocols for its characterization. Furthermore, it explores its role as a quorum-sensing inhibitor.

Core Molecular Data

Maniwamycin A is an antifungal antibiotic originally isolated from the culture broth of *Streptomyces prasinopilosus*.^{[1][2]} Its structure was determined through a combination of physico-chemical methods and spectral analysis.^{[1][3]}

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ N ₂ O ₂	[2]
Molecular Weight (Da)	198.2660	[2]
Accurate Mass (Da)	198.1368	[2]

Mass Spectrometry Data

The structural elucidation of **Maniwamycin A** was supported by mass spectrometry.^[3] The following table summarizes predicted collision cross-section values for various adducts of

Maniwamycin A, providing valuable information for its identification and characterization in complex mixtures.

Adduct	m/z	Predicted CCS (Å²)
[M+H] ⁺	199.14411	148.6
[M+Na] ⁺	221.12605	153.4
[M-H] ⁻	197.12955	149.8
[M+NH ₄] ⁺	216.17065	167.6
[M+K] ⁺	237.09999	148.9
[M+H-H ₂ O] ⁺	181.13409	147.6
[M+HCOO] ⁻	243.13503	173.4
[M+CH ₃ COO] ⁻	257.15068	186.1

Experimental Protocols

The following protocols are based on the methodologies described for the isolation and characterization of Maniwamycins, including **Maniwamycin A**.

Isolation and Purification of Maniwamycin A

The isolation of **Maniwamycin A** from the culture broth of *Streptomyces prasinopilosus* involves a multi-step process to separate the compound from other metabolites.^[1]

- **Resin Absorption:** The culture broth is first treated with an adsorbent resin to capture the antibiotic compounds.
- **Solvent Extraction:** The resin is then washed, and the adsorbed compounds, including **Maniwamycin A**, are eluted and extracted using ethyl acetate (EtOAc).
- **Column Chromatography:** The crude extract is subjected to column chromatography for further purification. While the specific stationary and mobile phases for **Maniwamycin A**'s

initial isolation are not detailed in the available literature, silica gel columns are commonly used for the separation of other **maniwamycin** analogues.[4]

Structure Elucidation

The determination of **Maniwamycin A**'s chemical structure was achieved through various spectroscopic techniques.[3]

- Mass Spectrometry (MS): High-resolution mass spectrometry was employed to determine the elemental composition and exact mass of the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy were critical for elucidating the connectivity of atoms and the overall carbon-hydrogen framework of **Maniwamycin A**.
- Infrared (IR) and Ultraviolet (UV) Spectroscopy: These techniques provided information about the functional groups present in the molecule and its chromophoric system.[1][3]

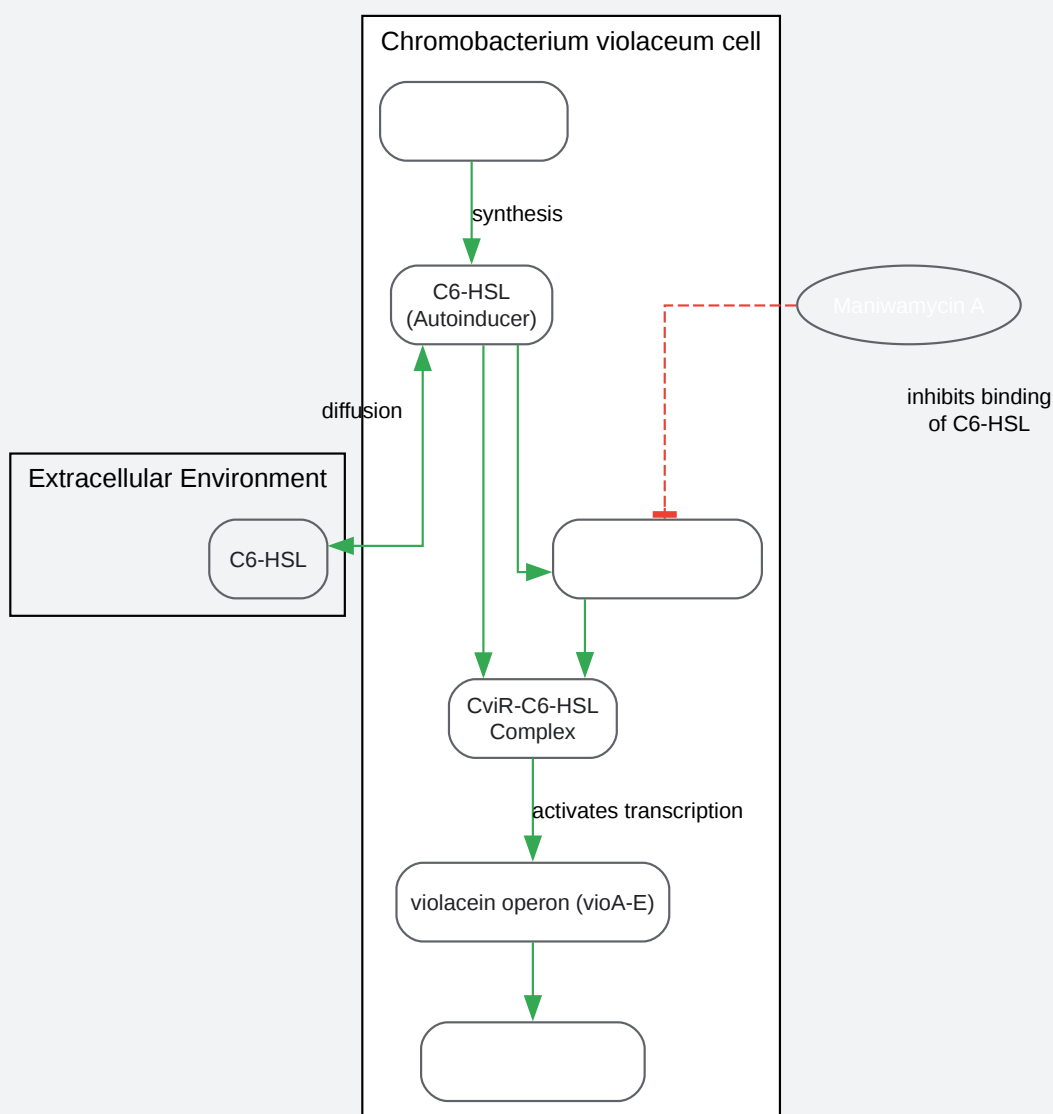
Biological Activity: Quorum Sensing Inhibition

Maniwamycins, including **Maniwamycin A**, have been identified as inhibitors of quorum sensing, a cell-to-cell communication mechanism in bacteria that regulates gene expression in response to population density.

Quorum Sensing Inhibition in *Chromobacterium violaceum*

Maniwamycin A has been shown to inhibit the production of violacein, a purple pigment, in the bacterium *Chromobacterium violaceum*.[4] Violacein synthesis is a well-established model for studying quorum sensing, as its production is controlled by the CviI/CviR quorum-sensing system.

The following diagram illustrates the mechanism of quorum sensing in *C. violaceum* and the inhibitory action of **Maniwamycin A**.

Maniwamycin A Inhibition of Quorum Sensing in *C. violaceum*[Click to download full resolution via product page](#)**Maniwamycin A** inhibits violacein synthesis.

This inhibition of quorum sensing suggests that **Maniwamycin A** and its analogues could be valuable lead compounds for the development of novel anti-infective agents that target bacterial virulence rather than viability, potentially reducing the development of antibiotic resistance.

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